

An In-depth Technical Guide to 4-Chloro-2-fluorobenzonitrile

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Compound of Interest

Compound Name: 4-Chloro-2-fluorobenzonitrile

Cat. No.: B1347046

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This guide provides a comprehensive overview of the molecular structure, physicochemical properties, and synthetic applications of **4-Chloro-2-fluorobenzonitrile**, tailored for researchers, scientists, and professionals in drug development and chemical synthesis.

Molecular Structure and Properties

4-Chloro-2-fluorobenzonitrile is an aromatic organic compound characterized by a benzene ring substituted with a nitrile ($-C\equiv N$) group, a chlorine atom, and a fluorine atom. The IUPAC name for this compound is **4-chloro-2-fluorobenzonitrile**.^{[1][2][3]} Its chemical structure is foundational to its utility as a versatile intermediate in the synthesis of complex molecules.

The molecular formula for **4-Chloro-2-fluorobenzonitrile** is C_7H_3ClFN .^{[1][2][3][4][5]} The presence of halogen atoms and the nitrile group significantly influences its reactivity and physical properties.

Quantitative Physicochemical Data

The key physicochemical properties of **4-Chloro-2-fluorobenzonitrile** are summarized in the table below for easy reference and comparison.

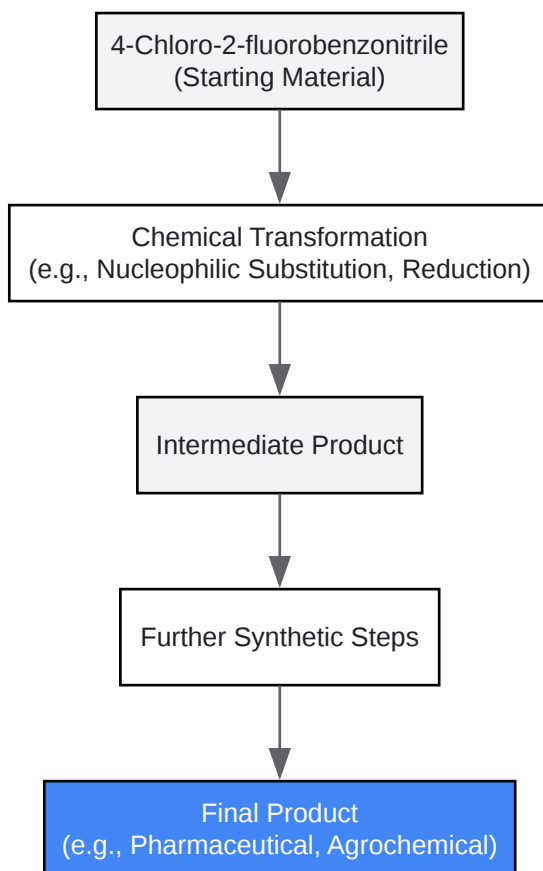
Property	Value	Source(s)
Molecular Weight	155.55 g/mol	[1]
Molecular Formula	C ₇ H ₃ ClFN	[1][2][4][5]
CAS Number	57381-51-8	[2][3][4][5]
Melting Point	56 - 62 °C	[2][4][5]
Boiling Point	92 °C at 22 mmHg	[5]
Density	1.3 ± 0.1 g/cm ³	[5]
Appearance	White to light yellow crystalline powder	[4]
SMILES	<chem>FC1=CC(Cl)=CC=C1C#N</chem>	[2][3]

Applications in Synthesis

4-Chloro-2-fluorobenzonitrile is a crucial building block in the pharmaceutical and agrochemical industries.[4] Its halogenated structure serves as a key intermediate for creating a variety of biologically active molecules.[4]

- **Pharmaceutical Development:** This compound is integral to the synthesis of novel pharmaceuticals, particularly in the development of anti-inflammatory and analgesic drugs.[4]
- **Agrochemical Formulation:** It is utilized in the production of herbicides and pesticides, contributing to enhanced crop protection.[4]
- **Material Science:** Researchers employ **4-Chloro-2-fluorobenzonitrile** in the creation of specialized polymers and materials for coatings with improved chemical resistance.[4]

The following diagram illustrates the general workflow of how **4-Chloro-2-fluorobenzonitrile** is used as a synthetic intermediate.



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Caption: Synthetic workflow using **4-Chloro-2-fluorobenzonitrile**.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Chloro-2-fluorobenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1347046#4-chloro-2-fluorobenzonitrile-molecular-structure-and-weight]

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